

Introduction: Elucidating the Molecular Identity of 4-Hydroxybenzyl Chloride

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Compound of Interest

Compound Name: 4-Hydroxybenzyl chloride

CAS No.: 35421-08-0

Cat. No.: B1293575

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4-Hydroxybenzyl chloride, also known as 4-(chloromethyl)phenol, is a bifunctional organic compound featuring a hydroxyl group and a chloromethyl group attached to a benzene ring in a para substitution pattern. Its chemical formula is C_7H_7ClO , and it is registered under CAS number 35421-08-0.[1][2][3] This molecule serves as a versatile synthon in organic chemistry, particularly in the synthesis of pharmaceuticals and other complex organic molecules, due to the distinct reactivity of its functional groups.[4]

Accurate and unambiguous structural confirmation is a cornerstone of chemical research and development. For a molecule like **4-Hydroxybenzyl chloride**, a combination of spectroscopic techniques is essential to verify its identity, purity, and structure. This guide provides a detailed analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-Hydroxybenzyl chloride**, written from the perspective of a Senior Application Scientist. We will not only present the data but also delve into the causal relationships between the molecular structure and the resulting spectral features, providing a robust framework for researchers.

^1H and ^{13}C NMR Spectroscopy: Mapping the Proton and Carbon Framework

Nuclear Magnetic Resonance (NMR) spectroscopy is arguably the most powerful tool for elucidating the precise structure of an organic molecule in solution. It provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms.

^1H NMR Spectroscopy

In the ^1H NMR spectrum of **4-Hydroxybenzyl chloride**, we expect to see three distinct sets of signals corresponding to the phenolic hydroxyl proton, the aromatic protons, and the benzylic methylene protons.

- **Phenolic Proton (-OH):** This proton typically appears as a broad singlet. Its chemical shift is highly variable and depends on factors like solvent, concentration, and temperature, but it can often be found in the range of 5.0-6.0 ppm.^[4] The broadness is due to chemical exchange with residual water or intermolecular hydrogen bonding.
- **Aromatic Protons (-C₆H₄-):** The 1,4-disubstituted pattern of the benzene ring gives rise to a characteristic AA'BB' spin system, which often appears as two sets of doublets in the aromatic region (typically 6.8 - 7.3 ppm).^[4] The protons ortho to the electron-donating -OH group (H-3, H-5) are shielded and appear upfield, while the protons ortho to the electron-withdrawing -CH₂Cl group (H-2, H-6) are deshielded and appear downfield.
- **Benzylic Protons (-CH₂Cl):** The two protons of the chloromethyl group are chemically equivalent and are deshielded by the adjacent chlorine atom and the aromatic ring. They are expected to produce a sharp singlet around 4.6 ppm.^[4] This signal is a key diagnostic marker for the chloromethyl moiety.

Table 1: Summary of Expected ^1H NMR Data for **4-Hydroxybenzyl Chloride**

Proton Type	Typical Chemical Shift (δ , ppm)	Multiplicity	Integration
Phenolic OH	5.0 - 6.0 (Variable)	Broad Singlet	1H
Aromatic CH (ortho to OH)	~6.8	Doublet	2H
Aromatic CH (ortho to CH ₂ Cl)	~7.3	Doublet	2H
Benzylic CH ₂ Cl	~4.6	Singlet	2H

Note: Data is estimated based on typical values for similar structures.[\[4\]](#)

- Sample Preparation: Dissolve ~5-10 mg of **4-Hydroxybenzyl chloride** in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. The choice of solvent is critical; DMSO-d₆ is often preferred for observing exchangeable protons like the phenolic -OH.
- Instrument Setup: Place the sample in a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Acquire the spectrum at room temperature using a standard pulse program. A spectral width of 0-12 ppm is typically sufficient.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the spectrum using the residual solvent peak (e.g., CDCl₃ at 7.26 ppm) as an internal standard. Integrate the signals to determine the relative proton ratios.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum provides a count of the unique carbon environments in the molecule. For the symmetric **4-Hydroxybenzyl chloride**, we expect to see five distinct signals.

- Benzylic Carbon (-CH₂Cl): This carbon is directly attached to the electronegative chlorine atom, causing a significant downfield shift to approximately 45-50 ppm.[4]
- Aromatic Carbons (-C₆H₄-): Four signals are expected for the aromatic carbons due to the molecule's symmetry.
 - C-OH (C4): The carbon bearing the hydroxyl group is highly deshielded and appears furthest downfield in the aromatic region, typically between 154-158 ppm.[4]
 - C-CH₂Cl (C1): The carbon attached to the chloromethyl group is also deshielded, appearing around 128-133 ppm.[4]
 - CH (C2, C6): The two equivalent carbons ortho to the chloromethyl group.
 - CH (C3, C5): The two equivalent carbons ortho to the hydroxyl group, which appear the most upfield of the aromatic carbons (around 115 ppm) due to the shielding effect of the -OH group.[4]

Table 2: Summary of Expected ¹³C NMR Data for **4-Hydroxybenzyl Chloride**

Carbon Type	Typical Chemical Shift (δ, ppm)
Benzylic CH ₂ Cl	45 - 50
Aromatic CH (C3, C5)	~115
Aromatic CH (C2, C6)	~130
Aromatic C-CH ₂ Cl (C1)	128 - 133
Aromatic C-OH (C4)	154 - 158
Note: Data is estimated based on known substituent effects.[4]	

Diagram 1: Molecular Structure and NMR Assignments

Caption: Structure of **4-Hydroxybenzyl chloride** with key NMR shifts.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum arises from the absorption of infrared radiation, which excites molecular vibrations.

The IR spectrum of **4-Hydroxybenzyl chloride** will be dominated by features corresponding to its phenolic -OH, aromatic ring, and alkyl halide C-Cl bond.

- **O-H Stretch:** A strong and broad absorption band is expected in the region of 3200-3600 cm^{-1} . This broadening is a classic signature of the hydrogen-bonded hydroxyl group of a phenol.
- **Aromatic C-H Stretch:** A sharp absorption of medium intensity typically appears just above 3000 cm^{-1} (e.g., 3030-3100 cm^{-1}).
- **Aliphatic C-H Stretch:** The C-H stretches of the -CH₂- group will appear just below 3000 cm^{-1} (e.g., 2850-2960 cm^{-1}).
- **Aromatic C=C Stretch:** One or more sharp bands of variable intensity are expected in the 1450-1600 cm^{-1} region, characteristic of the benzene ring.
- **C-O Stretch:** The stretching vibration of the phenolic C-O bond will produce a strong band around 1200-1260 cm^{-1} .
- **C-Cl Stretch:** A band in the fingerprint region, typically between 600-800 cm^{-1} , can be attributed to the C-Cl stretching vibration.

Table 3: Summary of Key IR Absorption Bands for **4-Hydroxybenzyl Chloride**

Vibrational Mode	Typical Frequency Range (cm ⁻¹)	Intensity
Phenolic O-H Stretch	3200 - 3600	Strong, Broad
Aromatic C-H Stretch	> 3000	Medium, Sharp
Aliphatic C-H Stretch	< 3000	Medium
Aromatic C=C Stretch	1450 - 1600	Variable
Phenolic C-O Stretch	1200 - 1260	Strong
C-Cl Stretch	600 - 800	Medium-Strong

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal of the FTIR spectrometer is clean by wiping it with a suitable solvent (e.g., isopropanol) and running a background scan.
- Sample Application: Place a small amount of the solid **4-Hydroxybenzyl chloride** sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal. Collect the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm⁻¹ to achieve a good signal-to-noise ratio.
- Data Processing: The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm⁻¹).

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight and, through fragmentation analysis, valuable structural information. The molecular formula C₇H₇ClO has a monoisotopic mass of approximately 142.02 Da.[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Molecular Ion (M⁺): A key feature in the mass spectrum will be the molecular ion peak. Due to the natural abundance of chlorine isotopes (³⁵Cl ≈ 75.8%, ³⁷Cl ≈ 24.2%), the molecular ion

will appear as a pair of peaks:

- M^+ peak at m/z 142 (corresponding to the molecule with ^{35}Cl).
- $M+2$ peak at m/z 144 (corresponding to the molecule with ^{37}Cl). The intensity ratio of the M^+ to $M+2$ peak will be approximately 3:1, which is a definitive signature for a molecule containing one chlorine atom.^[4]
- Key Fragmentation Pathways:
 - Loss of Cl: The most common fragmentation for benzyl chlorides is the loss of the chlorine radical to form a stable hydroxybenzyl carbocation ($[M-\text{Cl}]^+$) at m/z 107. This is often the base peak in the spectrum.
 - Loss of CH_2Cl : Cleavage of the bond between the ring and the chloromethyl group can lead to the formation of a hydroxyphenyl cation at m/z 93.

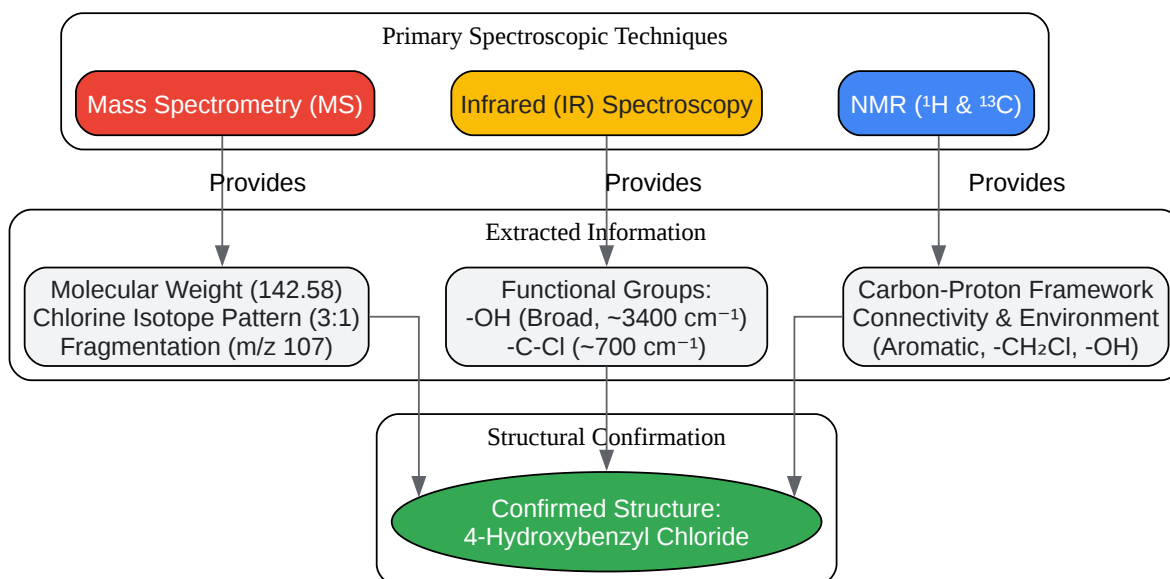
Table 4: Expected Key Peaks in the Mass Spectrum of **4-Hydroxybenzyl Chloride**

m/z	Identity	Notes
144	$[M+2]^+$	Isotope peak for ^{37}Cl , ~1/3 the intensity of m/z 142
142	$[M]^+$	Molecular ion with ^{35}Cl
107	$[M-\text{Cl}]^+$	Loss of chlorine; often the base peak
77	$[\text{C}_6\text{H}_5]^+$	Loss of both OH and CH_2Cl , followed by rearrangement

- Sample Preparation: Prepare a dilute solution of **4-Hydroxybenzyl chloride** (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- GC Separation: Inject a small volume (e.g., 1 μL) of the solution into a Gas Chromatograph (GC) equipped with a suitable capillary column (e.g., a nonpolar DB-5 column). The GC oven temperature program is set to separate the analyte from any impurities or solvent.

- **Ionization and MS Analysis:** As the compound elutes from the GC column, it enters the mass spectrometer's ion source, typically an Electron Ionization (EI) source (70 eV). The resulting ions are separated by their mass-to-charge ratio in the mass analyzer (e.g., a quadrupole) and detected.
- **Data Analysis:** Analyze the resulting mass spectrum for the peak corresponding to **4-Hydroxybenzyl chloride**, identifying the molecular ion cluster and key fragment ions.

Diagram 2: Integrated Spectroscopic Analysis Workflow



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Caption: Workflow for the structural elucidation of **4-Hydroxybenzyl chloride**.

Conclusion

The structural confirmation of **4-Hydroxybenzyl chloride** is achieved through a synergistic application of multiple spectroscopic techniques. ^1H and ^{13}C NMR provide an unambiguous map of the proton and carbon skeleton, confirming the 1,4-disubstitution pattern. IR spectroscopy verifies the presence of the key phenolic hydroxyl and chloromethyl functional groups. Finally, mass spectrometry confirms the correct molecular weight and elemental composition, with the characteristic 3:1 isotope pattern for the molecular ion providing definitive evidence of a single chlorine atom. Together, these techniques provide a self-validating system for the comprehensive characterization of this important chemical intermediate.

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